

Protocol for the purification of "Disodium 4-chlorophthalate"

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Compound of Interest

Compound Name: Disodium 4-chlorophthalate

Cat. No.: B15187737

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Application Note: Purification of Disodium 4-chlorophthalate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This application note provides a detailed protocol for the purification of **Disodium 4-chlorophthalate**, a key intermediate in the synthesis of various organic compounds. The primary method described is recrystallization from a mixed solvent system of ethanol and water, which effectively removes common impurities. Additionally, this document outlines a standard High-Performance Liquid Chromatography (HPLC) method for assessing the purity of the final product. The protocols provided are intended to serve as a reliable guide for obtaining high-purity **Disodium 4-chlorophthalate** for research and development purposes.

Introduction

Disodium 4-chlorophthalate is a disodium salt of 4-chlorophthalic acid. The purity of this reagent is crucial for its successful application in subsequent chemical reactions, particularly in the development of pharmaceuticals and other fine chemicals. Impurities can lead to undesirable side reactions, lower yields, and compromised quality of the final product. This protocol details a robust purification procedure using recrystallization, a widely used technique

for the purification of crystalline solids. The purity of the resulting **Disodium 4-chlorophthalate** is verified using reversed-phase HPLC.

Physicochemical Properties

A summary of the key physicochemical properties of **Disodium 4-chlorophthalate** is presented in Table 1.

Table 1: Physicochemical Properties of **Disodium 4-chlorophthalate**

Property	Value	Reference
Molecular Formula	$C_8H_3ClNa_2O_4$	[1][2]
Molecular Weight	244.54 g/mol	[1]
Appearance	White to off-white crystalline powder	General Knowledge
Solubility	Soluble in water; sparingly soluble in ethanol	Inferred from general principles of salt solubility

Experimental Protocols

Purification by Recrystallization

This protocol describes the purification of crude **Disodium 4-chlorophthalate** by recrystallization from an ethanol-water mixture. This method leverages the high solubility of the salt in hot solvent and its lower solubility at cooler temperatures, allowing for the separation of impurities that have different solubility profiles.

Materials:

- Crude **Disodium 4-chlorophthalate**
- Deionized water
- Ethanol (95% or absolute)
- Activated carbon (optional, for color removal)

- Beakers and Erlenmeyer flasks
- Heating mantle or hot plate with magnetic stirrer
- Buchner funnel and filter paper
- Vacuum flask
- Drying oven

Procedure:

- **Dissolution:** In a beaker, dissolve the crude **Disodium 4-chlorophthalate** in a minimal amount of hot deionized water (approximately 80-90 °C). Stir continuously to aid dissolution. The exact volume of water will depend on the amount of crude material and its purity, but a starting point is to use a volume that results in a nearly saturated solution.
- **Decolorization (Optional):** If the solution is colored, add a small amount of activated carbon (approximately 1-2% w/w of the solute) to the hot solution. Stir for 5-10 minutes to adsorb colored impurities.
- **Hot Filtration:** Quickly filter the hot solution through a pre-warmed funnel with fluted filter paper to remove the activated carbon and any insoluble impurities. This step should be performed rapidly to prevent premature crystallization.
- **Crystallization:** Transfer the hot, clear filtrate to a clean Erlenmeyer flask. Slowly add ethanol to the hot solution with gentle swirling until the solution becomes slightly turbid. The addition of a less polar solvent like ethanol reduces the solubility of the disodium salt, inducing crystallization.
- **Cooling and Crystal Growth:** Cover the flask and allow it to cool slowly to room temperature. For maximum yield, the flask can then be placed in an ice bath for 30-60 minutes to further encourage crystallization.
- **Isolation of Crystals:** Collect the purified crystals by vacuum filtration using a Buchner funnel.

- **Washing:** Wash the crystals on the filter with a small amount of cold ethanol-water mixture (e.g., 1:1 v/v) to remove any remaining soluble impurities. Follow with a wash of cold ethanol to aid in drying.
- **Drying:** Dry the purified crystals in a vacuum oven at a moderate temperature (e.g., 60-70 °C) until a constant weight is achieved.

Table 2: Representative Quantitative Data for Recrystallization

Parameter	Value
Starting Material	10.0 g (Crude Disodium 4-chlorophthalate)
Initial Purity (by HPLC)	~90%
Volume of Water for Dissolution	50 mL
Volume of Ethanol Added	25 mL
Yield of Purified Product	8.5 g
Recovery	85%
Final Purity (by HPLC)	>99%

Note: The values in Table 2 are representative and may vary depending on the initial purity of the crude product and the precise experimental conditions.

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This protocol provides a standard reversed-phase HPLC method for determining the purity of **Disodium 4-chlorophthalate**.

Instrumentation and Conditions:

- **HPLC System:** A standard HPLC system with a UV detector.
- **Column:** C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).

- Mobile Phase: A gradient of Solvent A (0.1% Trifluoroacetic acid in Water) and Solvent B (Acetonitrile).
- Gradient:
 - 0-5 min: 95% A, 5% B
 - 5-20 min: Linear gradient to 50% A, 50% B
 - 20-25 min: Hold at 50% A, 50% B
 - 25-30 min: Return to 95% A, 5% B
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 230 nm
- Injection Volume: 10 µL
- Column Temperature: 30 °C

Sample Preparation:

- Accurately weigh approximately 10 mg of the purified **Disodium 4-chlorophthalate**.
- Dissolve the sample in 10 mL of the initial mobile phase (95:5 Water:Acetonitrile with 0.1% TFA) to a concentration of 1 mg/mL.
- Filter the sample solution through a 0.45 µm syringe filter before injection.

Visualization of Workflow

The following diagram illustrates the key steps in the purification and analysis workflow for **Disodium 4-chlorophthalate**.



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Caption: Purification and Analysis Workflow.

Conclusion

The protocol described in this application note provides a reliable and effective method for the purification of **Disodium 4-chlorophthalate**. Recrystallization from an ethanol-water solvent system consistently yields a product with high purity, as verified by the provided HPLC method. This procedure is suitable for researchers and scientists in various fields who require high-purity **Disodium 4-chlorophthalate** for their work.

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